

Spectroscopic Data and Synthesis of Calcium Methoxyethoxide: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium methoxyethoxide*

Cat. No.: *B8654257*

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a consolidated overview of the available technical information for **calcium methoxyethoxide** ($\text{Ca}(\text{OCH}_2\text{CH}_2\text{OCH}_3)_2$), including a detailed synthesis protocol and its known physicochemical properties. Notably, comprehensive NMR and IR spectroscopic data for the isolated compound are not readily available in the public domain.

Physicochemical Properties

While specific spectroscopic data remains elusive, fundamental physicochemical properties of **calcium methoxyethoxide** have been reported. These are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ CaO ₄	[1][2]
Molecular Weight	190.25 g/mol	[1][2]
CAS Number	28099-67-4	[1]
Appearance	Dark Brown Liquid (for 20% solution)	
Boiling Point	118 °C	[3]
Density	1.01 g/cm ³	[3]
Flash Point	48 °C	[3]

Experimental Protocol: Synthesis of Calcium Methoxyethoxide

A method for the laboratory-scale synthesis of **calcium methoxyethoxide** has been described. This protocol is essential for researchers who need to prepare the compound in-house.

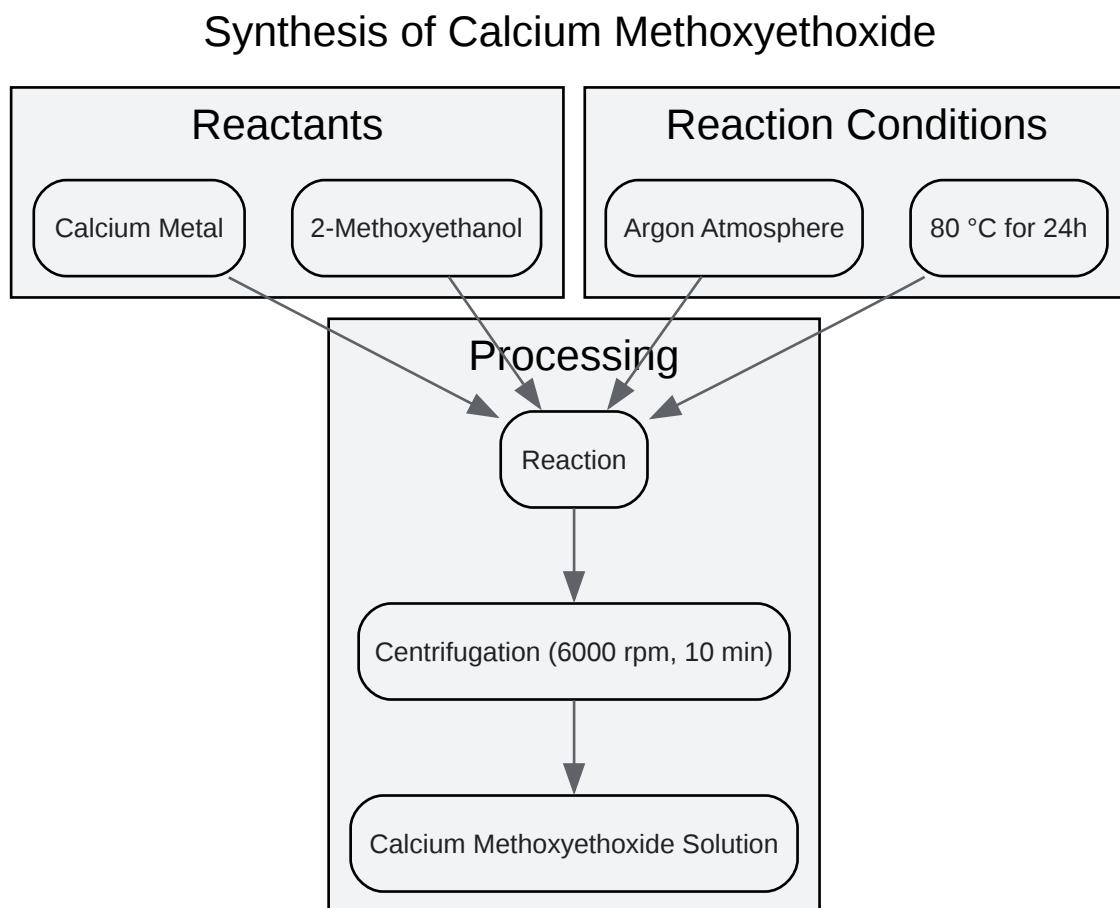
The synthesis involves the reaction of calcium metal with 2-methoxyethanol. The following steps outline the procedure:

- Reaction Setup: 1 gram of calcium metal is reacted with 24 ml of 2-methoxyethanol.
- Inert Atmosphere: The reaction is carried out under an argon atmosphere to prevent side reactions with atmospheric components.
- Heating: The reaction mixture is heated to 80 °C.
- Reaction Time: The mixture is maintained at this temperature for 24 hours.
- Purification: After the reaction is complete, the resulting solution is centrifuged at 6000 rpm for 10 minutes to remove any unreacted calcium metal.
- Concentration Determination: The concentration of the resulting **calcium methoxyethoxide** solution is confirmed gravimetrically. This is achieved by heating a sample of the solution to

1050 °C for 12 hours, which evaporates the solvent and converts the **calcium methoxyethoxide** to calcium oxide (CaO).

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **calcium methoxyethoxide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **calcium methoxyethoxide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Calcium methoxyethoxide | C6H14CaO4 | CID 86732948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. AB106171 | CAS 28099-67-4 – abcr Gute Chemie [abcr.com]
- To cite this document: BenchChem. [Spectroscopic Data and Synthesis of Calcium Methoxyethoxide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8654257#spectroscopic-data-for-calcium-methoxyethoxide-nmr-ir]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com